

# 4-Bromophenyl chloroformate material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 4-Bromophenyl chloroformate

Cat. No.: B1277512

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## 4-Bromophenyl Chloroformate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) from the manufacturer. Always consult the official SDS before handling this chemical.

## Chemical Identification and Physical Properties

**4-Bromophenyl chloroformate** is a chemical intermediate primarily used in the synthesis of carbamates and other organic compounds. Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	7693-44-9	[1]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrClO <sub>2</sub>	[1]
Molecular Weight	235.46 g/mol	[1]
Appearance	Liquid or low melting solid	[2]
Boiling Point	118 °C at 12 mmHg243.6 °C at 760 mmHg	[3]
Density	1.648 g/mL at 25 °C	
Refractive Index	n <sub>20</sub> /D 1.5575	
Flash Point	113 °C (235.4 °F) - closed cup	
Storage Temperature	2-8°C	[4]

## Hazard Identification and Toxicology

**4-Bromophenyl chloroformate** is classified as a hazardous substance. The primary hazards are its acute toxicity and corrosive effects.

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 3
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 3
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1

Summary of Toxicological Data:

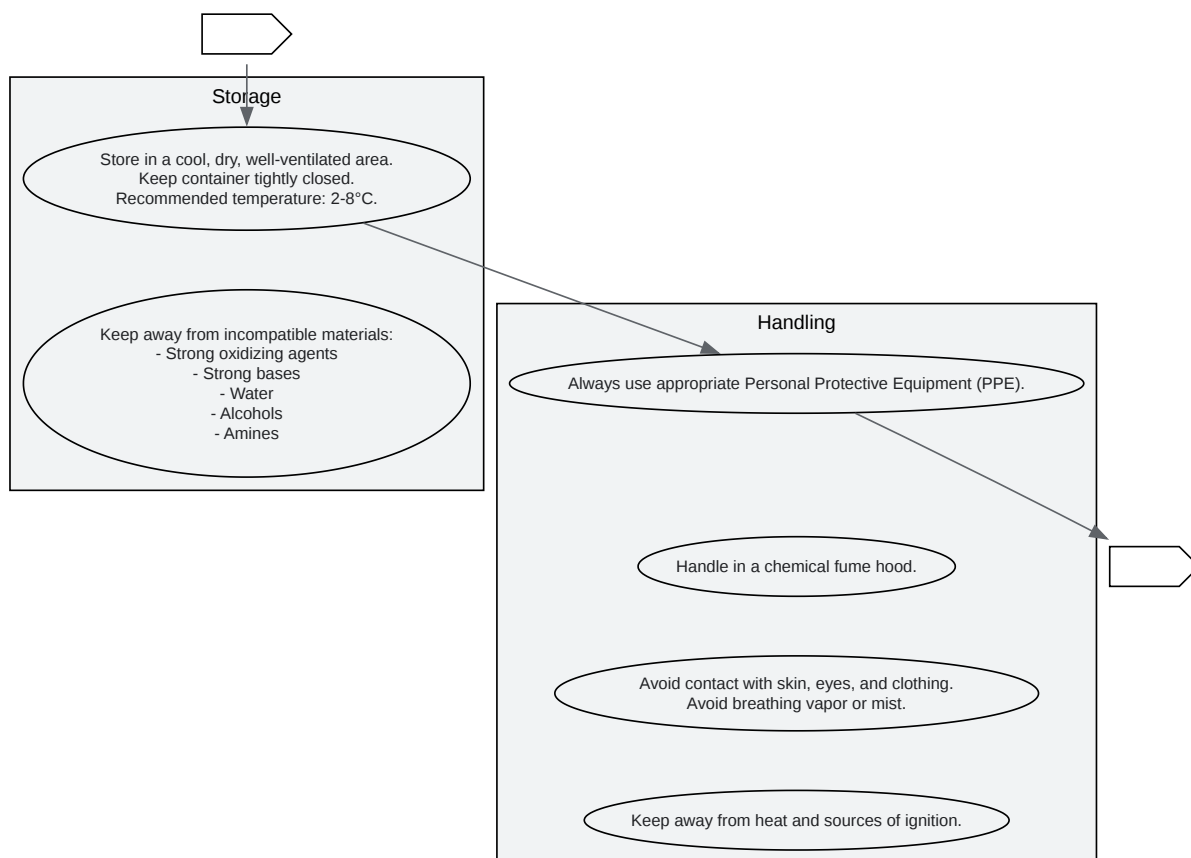
Endpoint	Result	Species	Reference
Acute Oral Toxicity	Toxic if swallowed (H301)	Data not available for specific LD50	[5]
Acute Dermal Toxicity	Toxic in contact with skin (H311)	Data not available for specific LD50	[5]
Acute Inhalation Toxicity	Toxic if inhaled (H331)	Data not available for specific LC50	[5]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage (H314). A study conducted according to OECD test guideline No. 404 on New Zealand White rabbits showed no dermal irritation or corrosion after a 4-hour application. The skin irritation score was 0.00 for all tested animals.	Rabbit	[6]
Serious Eye Damage/Irritation	Causes serious eye damage (H314).	Data not available	[5]

Note on Toxicity Data: While specific LD50 and LC50 values for **4-Bromophenyl chloroformate** were not found in the available literature, the GHS classification indicates significant toxicity. Chloroformates as a class are known to be highly toxic and corrosive.

## Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are critical to ensure safety when working with **4-Bromophenyl chloroformate**.

## Handling and Storage Workflow



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Caption: Workflow for the safe storage and handling of **4-Bromophenyl chloroformate**.

## Personal Protective Equipment (PPE) Selection

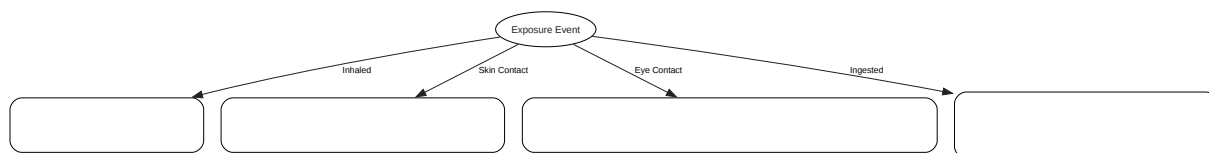
A risk assessment should be conducted to determine the appropriate PPE. The following provides general guidance:

Protection Type	Recommended PPE
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **4-Bromophenyl chloroformate**.

## First Aid Measures



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Caption: First aid procedures for exposure to **4-Bromophenyl chloroformate**.

## Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Emits toxic fumes of carbon oxides, hydrogen bromide, and hydrogen chloride gas under fire conditions.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

## Stability and Reactivity

- **Reactivity:** Reacts with water, alcohols, amines, and strong bases.
- **Chemical Stability:** Stable under recommended storage conditions (cool, dry, and well-ventilated).
- **Conditions to Avoid:** Heat, moisture, and incompatible materials.
- **Incompatible Materials:** Strong oxidizing agents, strong bases, water, alcohols, and amines.
- **Hazardous Decomposition Products:** Thermal decomposition may produce carbon monoxide, carbon dioxide, hydrogen bromide, and hydrogen chloride.

## Experimental Protocols

**4-Bromophenyl chloroformate** is a versatile reagent in organic synthesis, particularly for the preparation of carbamates which are important in drug discovery.

## General Protocol for the Synthesis of N-Aryl Carbamates

This protocol describes a general procedure for the reaction of an amine with **4-Bromophenyl chloroformate** to form an N-aryl carbamate.

Materials:

- Amine
- **4-Bromophenyl chloroformate**
- Anhydrous aprotic solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))
- Tertiary amine base (e.g., Triethylamine (TEA), Diisopropylethylamine (DIEA))
- Round-bottom flask
- Magnetic stirrer
- Inert atmosphere (e.g., Nitrogen or Argon)
- Standard work-up and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

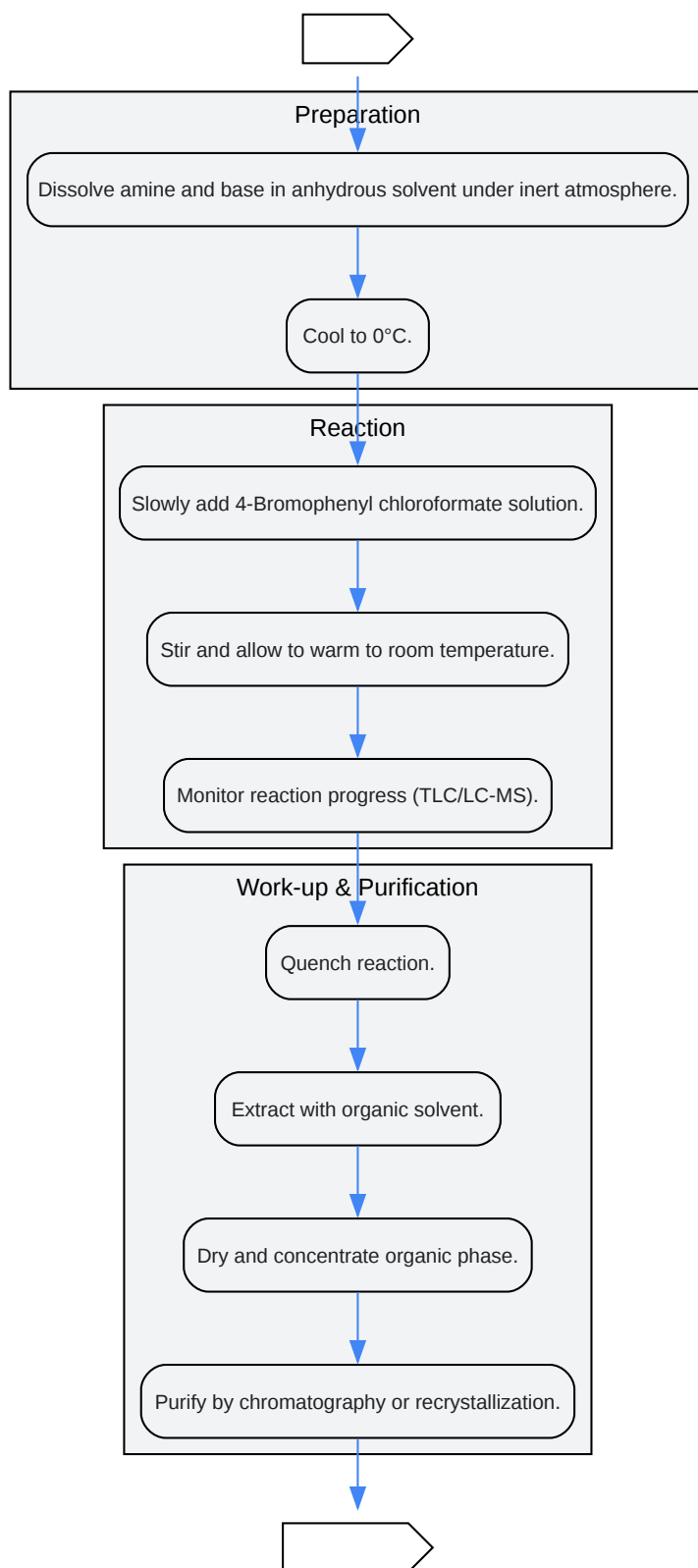
Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere, dissolve the amine and the tertiary amine base (typically 1.1-1.5 equivalents) in the anhydrous aprotic solvent.
- **Cooling:** Cool the reaction mixture to 0 °C using an ice bath.
- **Addition of Chloroformate:** Slowly add a solution of **4-Bromophenyl chloroformate** (1.0 equivalent) in the anhydrous solvent to the stirred reaction mixture.
- **Reaction:** Allow the reaction to warm to room temperature and stir for the appropriate time (monitoring by TLC or LC-MS is recommended).
- **Work-up:**

- Quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., DCM or ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Purification: Concentrate the filtrate under reduced pressure and purify the crude product by column chromatography or recrystallization to obtain the desired N-aryl carbamate.

## Experimental Workflow for N-Aryl Carbamate Synthesis





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Caption: A generalized workflow for the synthesis of N-Aryl carbamates using **4-Bromophenyl chloroformate**.

## Disposal Considerations

- Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.
- Contact a licensed professional waste disposal service to dispose of this material.

This technical guide provides a comprehensive overview of the material safety data for **4-Bromophenyl chloroformate**, intended to support researchers and professionals in its safe handling and use. For complete and detailed information, always refer to the manufacturer's Safety Data Sheet.

### Need Custom Synthesis?

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## References

1. 4-Bromophenyl chloroformate, 95+% | Fisher Scientific [fishersci.ca]
2. 430150010 [thermofisher.com]
3. 7693-44-9, 4-Bromophenyl Chloroformate-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技（上海）有限公司 [accelachem.com]
4. 7693-44-9 CAS MSDS (4-BROMOPHENYL CHLOROFORMATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
5. fishersci.co.uk [fishersci.co.uk]
6. downloads.regulations.gov [downloads.regulations.gov]

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